

Confirming MKK7 Target Engagement in Cells: A Comparative Guide

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Compound of Interest

Compound Name: *Mkk7-cov-9*

Cat. No.: *B8175989*

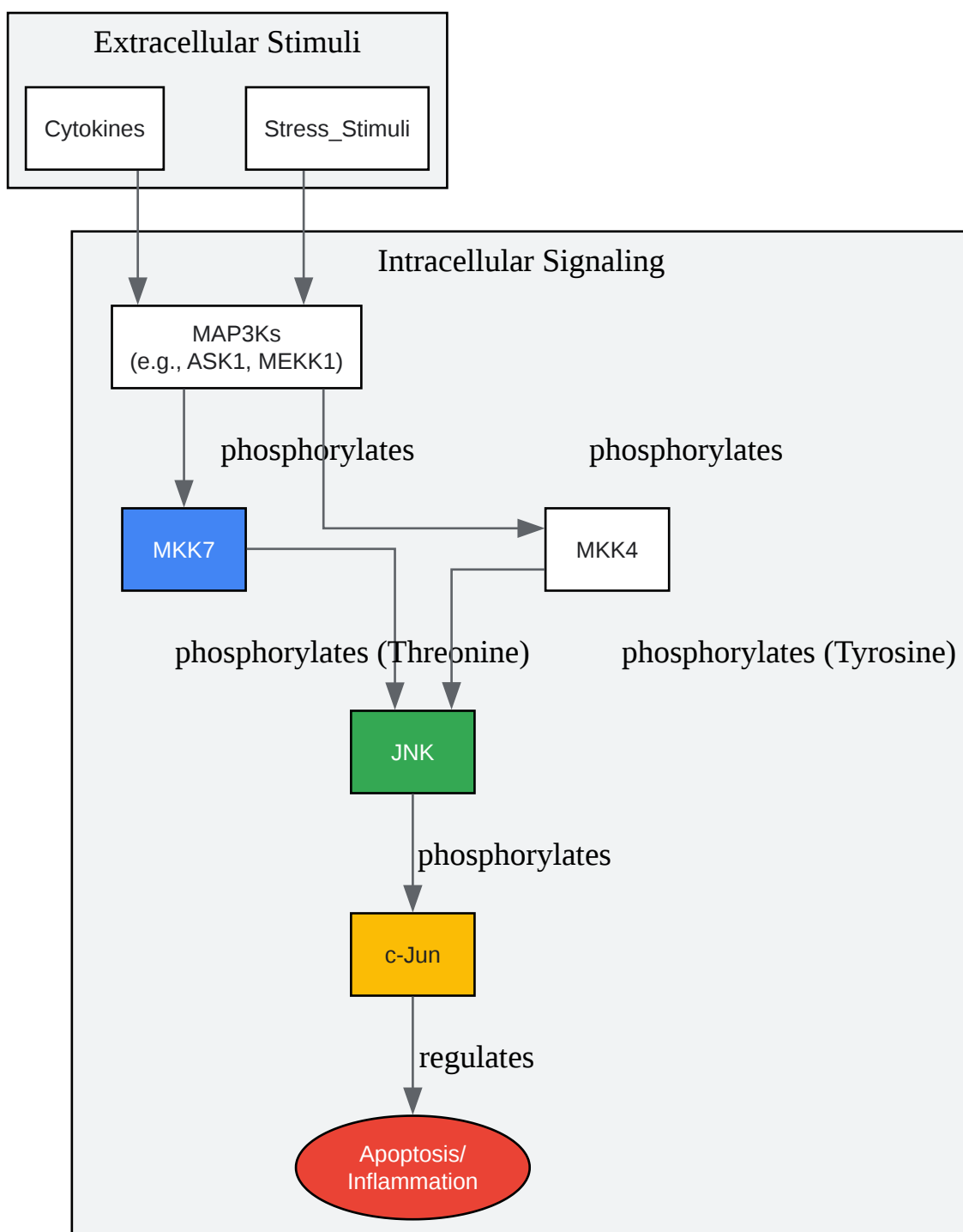
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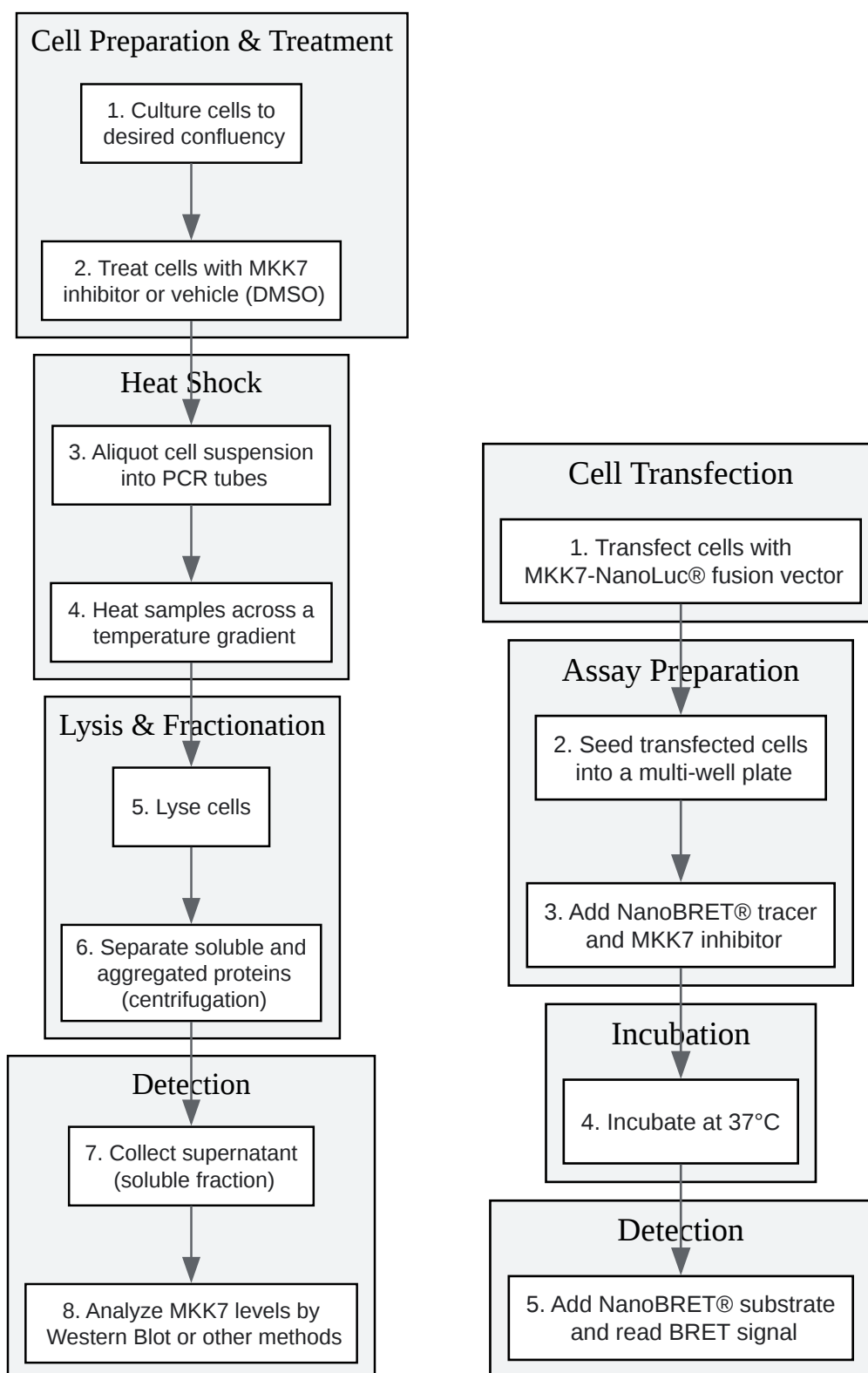
For researchers, scientists, and drug development professionals, confirming that a compound engages its intended target within a cellular context is a critical step in the development of novel therapeutics. This guide provides a detailed comparison of established methods for verifying the target engagement of Mitogen-activated protein Kinase Kinase 7 (MKK7), a key regulator of the JNK signaling pathway.

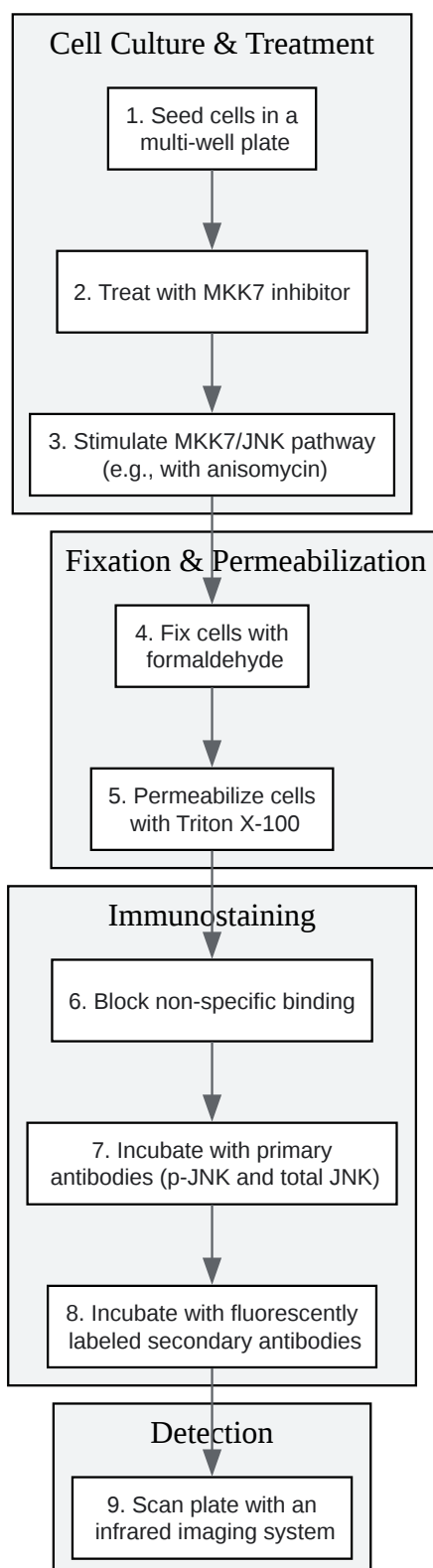
This document outlines the principles, protocols, and data for three primary methodologies: the Cellular Thermal Shift Assay (CETSA), NanoBRET™ Target Engagement Assays, and downstream signaling analysis via In-Cell Western™. Each method offers distinct advantages and is suited for different stages of the drug discovery pipeline.

MKK7 Signaling Pathway

MKK7, also known as MAP2K7, is a dual-specificity protein kinase that phosphorylates and activates c-Jun N-terminal kinases (JNKs). The MKK7/JNK signaling cascade is a critical regulator of cellular processes such as apoptosis, inflammation, and cell differentiation.^[1] Dysregulation of this pathway has been implicated in various diseases, including cancer and neurodegenerative disorders, making MKK7 an attractive therapeutic target.







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References

- 1. MKK7, the essential regulator of JNK signaling involved in cancer cell survival: a newly emerging anticancer therapeutic target - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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